

# ADX-629: A Technical Overview of a Novel RASP Modulator

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For Researchers, Scientists, and Drug Development Professionals

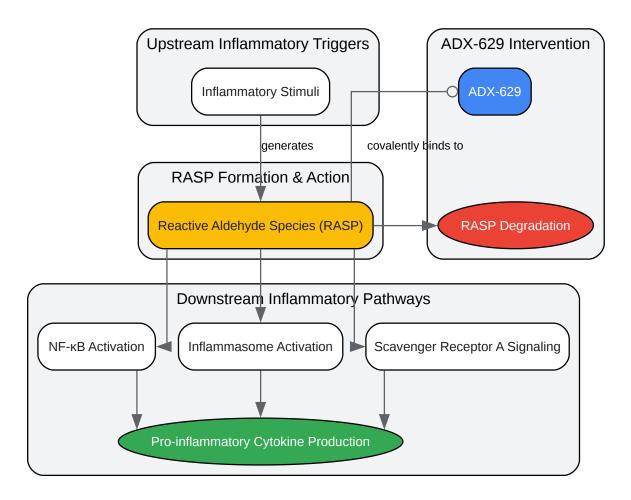
This technical guide provides an in-depth analysis of ADX-629, a first-in-class, orally available small molecule designed to modulate the activity of Reactive Aldehyde Species (RASP). By targeting RASP, ADX-629 represents a novel therapeutic approach for a wide range of immune-mediated diseases. This document summarizes the core mechanism of action, preclinical and clinical data, and the experimental framework supporting the development of this compound.

# The RASP Modulation Pathway: A Novel Therapeutic Target

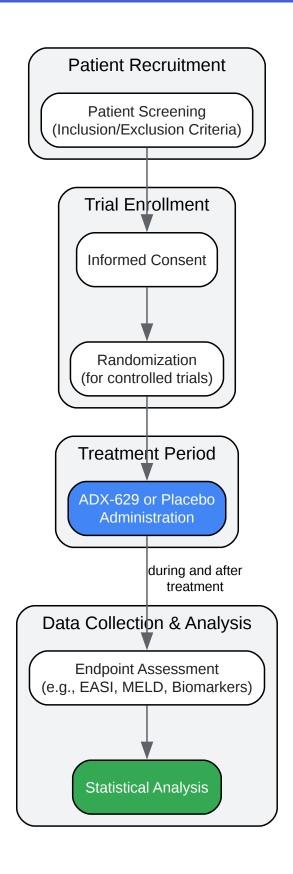
Reactive Aldehyde Species (RASP) are small, highly reactive molecules that are upstream mediators of inflammation.[1] They are known to regulate key pro-inflammatory signaling pathways, including NF-kB and inflammasomes, and also interact with scavenger receptor A.[1] Elevated levels of RASP are associated with numerous inflammatory conditions.

ADX-629 is an irreversible, covalent inhibitor of RASP. Its mechanism of action involves binding to RASP, leading to their intracellular degradation.[1][2] This modulation of RASP levels is believed to down-regulate the subsequent inflammatory cascade, offering a broad therapeutic potential across various immune-mediated diseases.[1]









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### References

- 1. Aldeyra Announces Positive Top-Line Phase 1 Clinical Trial Results and Clinical Development Plans for ADX-629 - BioSpace [biospace.com]
- 2. aldeyra.com [aldeyra.com]
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